

menaquinone-6 structure 2-methyl-3-farnesyl-farnesyl-1,4-naphthoquinone

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Compound Focus: Menaquinone 6

CAS No.: 84-81-1

Cat. No.: S628440

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Chemical Structure and Validation

The systematic name for Menaquinone-6 is 2-[(2E,6E,10E,14E,18E)-3,7,11,15,19,23-hexamethyltetracos-2,6,10,14,18,22-hexaen-1-yl]-3-methyl-1,4-dihydronaphthalene-1,4-dione [1].

The table below summarizes its core chemical properties:

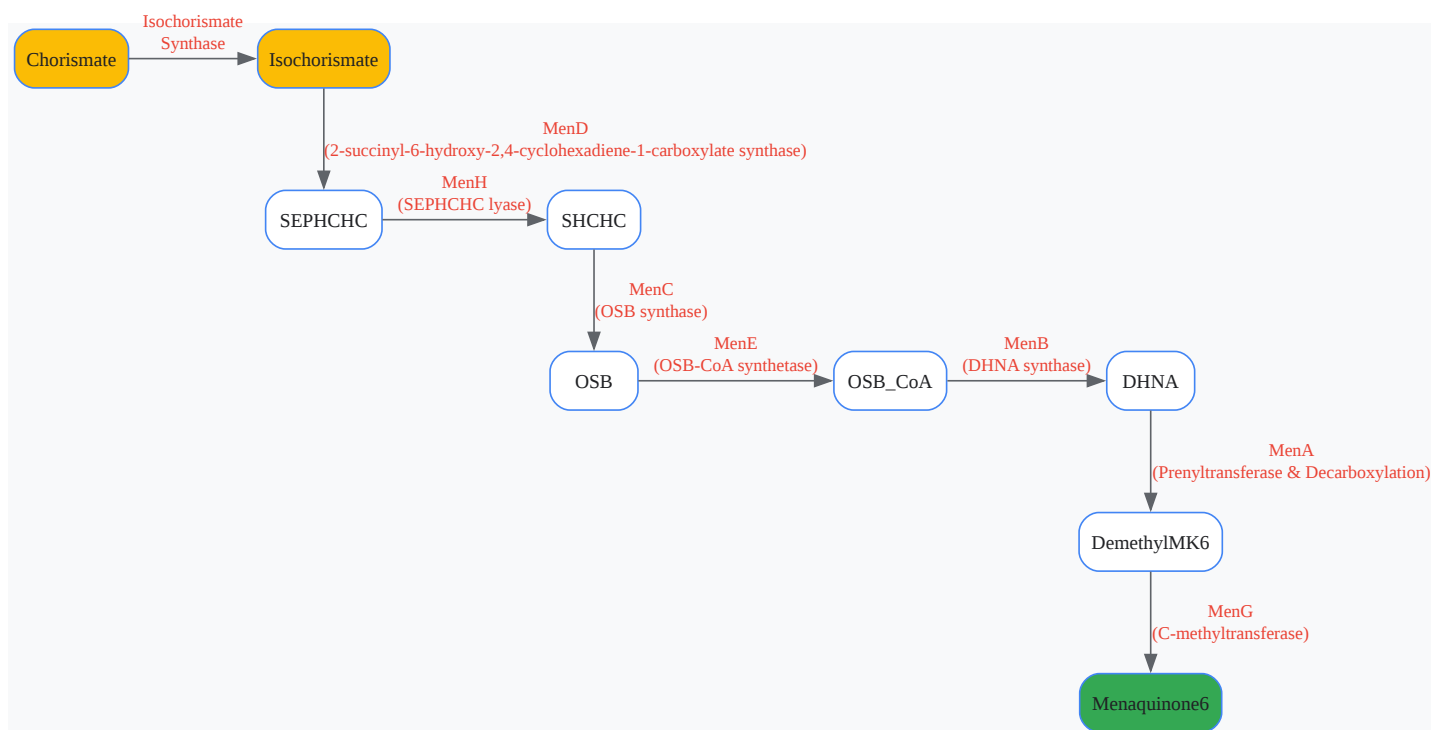
Property	Description
Common Name	Menaquinone-6 (MK-6) [1]
CAS Number	84-81-1 [1]
Molecular Formula	C ₄₁ H ₅₆ O ₂ [1] [2]
Exact Molecular Weight	580.428031036 g/mol [1]
Average Molecular Weight	580.8821 g/mol [1] [2]

Property	Description
IUPAC Name	2-[(2E,6E,10E,14E,18E)-3,7,11,15,19,23-hexamethyltetracos-2,6,10,14,18,22-hexaen-1-yl]-3-methyl-1,4-dihydronaphthalene-1,4-dione [1]
Synonym	2-Methyl-3-difarnesyl-1,4-naphthoquinone [2]

All menaquinones share a 2-methyl-1,4-naphthoquinone ring structure and differ in the length of the isoprenoid side chain attached at the 3-position [3]. For MK-6, this side chain consists of **six isoprene units**, giving a total of **30 carbon atoms** in the side chain [4]. The notation "difarnesyl" indicates that the side chain can be seen as two farnesyl units (each with three isoprene units) joined together [2].

Biosynthesis Pathway in Bacteria

Menaquinone-6 is not synthesized by humans but is produced by specific bacteria for their electron transport chains, particularly under anaerobic conditions [5] [4]. Its biosynthesis follows a conserved pathway originating from chorismate.



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MK-6 biosynthesis from chorismate. The final step differentiates menaquinone from demethylmenaquinone [5] [4].

Key features of this pathway include:

- **Nucleus Origin:** The naphthoquinone ring is built from **chorismate** (derived from the shikimate pathway) and **α -ketoglutarate** [5].
- **Key Intermediate:** **1,4-dihydroxy-2-naphthoate (DHNA)** is a pivotal naphthalenic intermediate before prenylation [5].
- **Chain-Length Determination:** The **MenA** enzyme (polyprenyl diphosphate synthase) specifically condenses six isopentenyl diphosphate (IPP) units with dimethylallyl diphosphate (DMAPP) to create

the C30 hexaprenyl side chain, which is then attached to DHNA [4].

- **Alternative Pathways:** Some bacteria (e.g., *Helicobacter pylori*, *Streptomyces*) use a non-canonical "futalosine pathway" for menaquinone biosynthesis [4] [6].

Bacterial Occurrence of MK-6

MK-6 is not the most common menaquinone but serves as the dominant quinone in several bacterial species [4]. The table below lists identified producers:

Bacterial Species / Group	Role of MK-6
<i>Micrococcus luteus</i> (certain subgroups)	Dominant or sole quinone [4]
<i>Desulfovibrio</i> spp. (e.g., <i>D. gigas</i> , <i>D. vulgaris</i>)	Main quinone in these sulfate-reducing bacteria [4]
<i>Staphylococcus</i> spp. (e.g., <i>S. lentus</i> , <i>S. sciuri</i>)	Component of the electron transport chain [4]
<i>Capnocytophaga</i> spp. (e.g., <i>C. gingivalis</i>)	Component of the electron transport chain [4]
Uncharacterized <i>Flavobacterium</i> sp.	Dominant quinone [4]

Experimental Analysis Methodologies

While the search results do not provide step-by-step protocols for MK-6 analysis, they indicate standard methodologies based on context.

- **Extraction and Purification:** Menaquinones are typically extracted from bacterial cells using organic solvents due to their lipophilic nature, such as mixtures of hexane, butanol, or acetone [3] [5].
- **Separation and Identification:**
 - **Chromatography:** Techniques like thin-layer chromatography (TLC) and reverse-phase high-performance liquid chromatography (HPLC) are used to separate different menaquinones based on their side-chain lengths [5].
 - **Spectroscopy:** The purified compounds can be identified using UV-Vis spectroscopy (characteristic absorption of the naphthoquinone ring) and mass spectrometry (MS) for precise molecular weight and structural confirmation [5].

- **Fermentation Production:** MK-7 is produced industrially using *Bacillus subtilis* in solid-state or liquid-state fermentation [3]. Research shows yield can be increased using nanoparticle-treated bacterial strains or enzyme-pre-treated substrates [3].

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